

Application Note: High-Efficiency DSSC Fabrication Using MK-2 Photosensitizer

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Compound of Interest

Compound Name:	MK-2 Dye
CAS No.:	1037440-21-3
Cat. No.:	B1429901

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Abstract & Introduction

This application note details the protocol for utilizing MK-2 (2-cyano-3-[5''-(9-ethyl-9H-carbazol-3-yl)-3',3'',3'''-trihexyl-[2,2',5',2'',5'',2'''-quaterthiophene]-5-yl]acrylic acid), a high-performance metal-free organic dye, in Dye-Sensitized Solar Cells (DSSCs).

Unlike traditional Ruthenium-based dyes (e.g., N719), MK-2 is engineered with a donor- π -acceptor (D- π -A) architecture featuring long alkyl chains (hexyl groups). These chains serve a dual purpose:

- **Solubility & Anti-Aggregation:** They prevent π - π stacking, which typically leads to self-quenching in organic dyes.
- **Recombination Blocking:** They form a hydrophobic barrier on the TiO₂ surface, physically distancing the electrolyte from the semiconductor. This makes MK-2 uniquely compatible with Cobalt-based electrolytes, which are bulkier than iodine couples and offer higher open-circuit voltages ().

This guide provides a validated workflow for achieving efficiencies >8% using MK-2, focusing on the critical solvent parameters and electrolyte compatibility often overlooked in general literature.

Chemical Basis & Mechanism

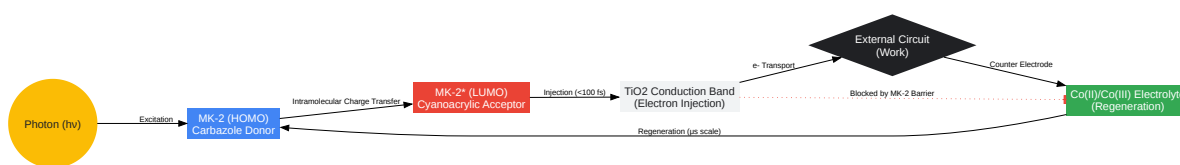
MK-2 operates on an intramolecular charge transfer (ICT) mechanism. Upon photoexcitation, electrons move from the electron-rich carbazole donor, through the oligothiophene π -bridge, to the cyanoacrylic acid acceptor, which anchors to the TiO_2 .

Table 1: MK-2 Physicochemical Properties

Property	Value	Significance
Molecular Formula		High molecular weight indicates steric bulk.
Absorption Peak ()	~480 nm (in Toluene)	Matches peak solar irradiance.
Extinction Coefficient ()	~38,400	Very high (vs. ~14,000 for N719). Allows thinner TiO_2 films (~5-8).
Solubility	Hydrophobic	Soluble in Toluene, THF, Chloroform. Insoluble in water.
Anchoring Group	Cyanoacrylic Acid	Binds bidentate/bridging to TiO_2 surface hydroxyls.

Mechanism Diagram

The following diagram illustrates the electron injection pathway and the blocking effect of the alkyl chains against Cobalt recombination.



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Figure 1: Charge transfer dynamics in MK-2 sensitized cells. Note the critical blocking function of hexyl chains preventing direct TiO₂-Electrolyte recombination.

Materials & Equipment

Reagents

- **MK-2 Dye:** >95% purity.
- **Solvent:** Toluene (Anhydrous, 99.8%). Note: Do not use Ethanol or Methanol; MK-2 is hydrophobic and loads poorly in alcohols.
- **Photoanode:** Mesoporous TiO₂ paste (20 nm particle size) and Scattering paste (400 nm).
- **Counter Electrode:** Platinum (sputtered or thermal decomposition) or PEDOT (for lower cost).
- **Electrolyte:**
 - Option A (High Performance): Cobalt(II/III) tris(bipyridine) complex in Acetonitrile.[1]
 - Option B (Standard): 0.6 M DMPII, 0.1 M LiI, 0.2 M I₂, 0.5 M TBP in Acetonitrile.
- **Additives:** 4-tert-butylpyridine (TBP).

Equipment

- UV-Vis Spectrophotometer (for dye loading verification).
- Solar Simulator (AM 1.5G).
- Glovebox (recommended for Cobalt electrolyte filling).

Experimental Protocols

Protocol A: Dye Solution Preparation

Critical Step: Unlike N719 which uses Ethanol, MK-2 requires non-polar aromatic solvents.

- Weighing: Weigh 5 mg of MK-2 powder.
- Solvation: Dissolve in Toluene to achieve a concentration of 0.3 mM.
 - Calculation: For 10 mL of solution, MW \approx 955 g/mol . Need \sim 2.8 mg.
 - Optimization: While MK-2 has anti-aggregation chains, adding Chenodeoxycholic acid (CDCA) is optional. If

is lower than expected, add CDCA at a 1:1 molar ratio (0.3 mM) to further space out molecules.
- Mixing: Sonicate for 10 minutes until fully dissolved. The solution should be a clear, vibrant orange/red.
- Filtration: Filter through a 0.45 μ m PTFE syringe filter to remove undissolved particulates.

Protocol B: Photoanode Fabrication & Sensitization

MK-2 has a high extinction coefficient, allowing for thinner films which reduce electron transport path length and recombination probability.

- Screen Printing: Print a transparent layer (approx. 6-8 μ m) of TiO₂ on FTO glass.
- Scattering Layer: Print a scattering layer (approx. 4 μ m) on top. Total thickness should be \sim 10-12 μ m (thinner than the standard 15-18 μ m used for N719).

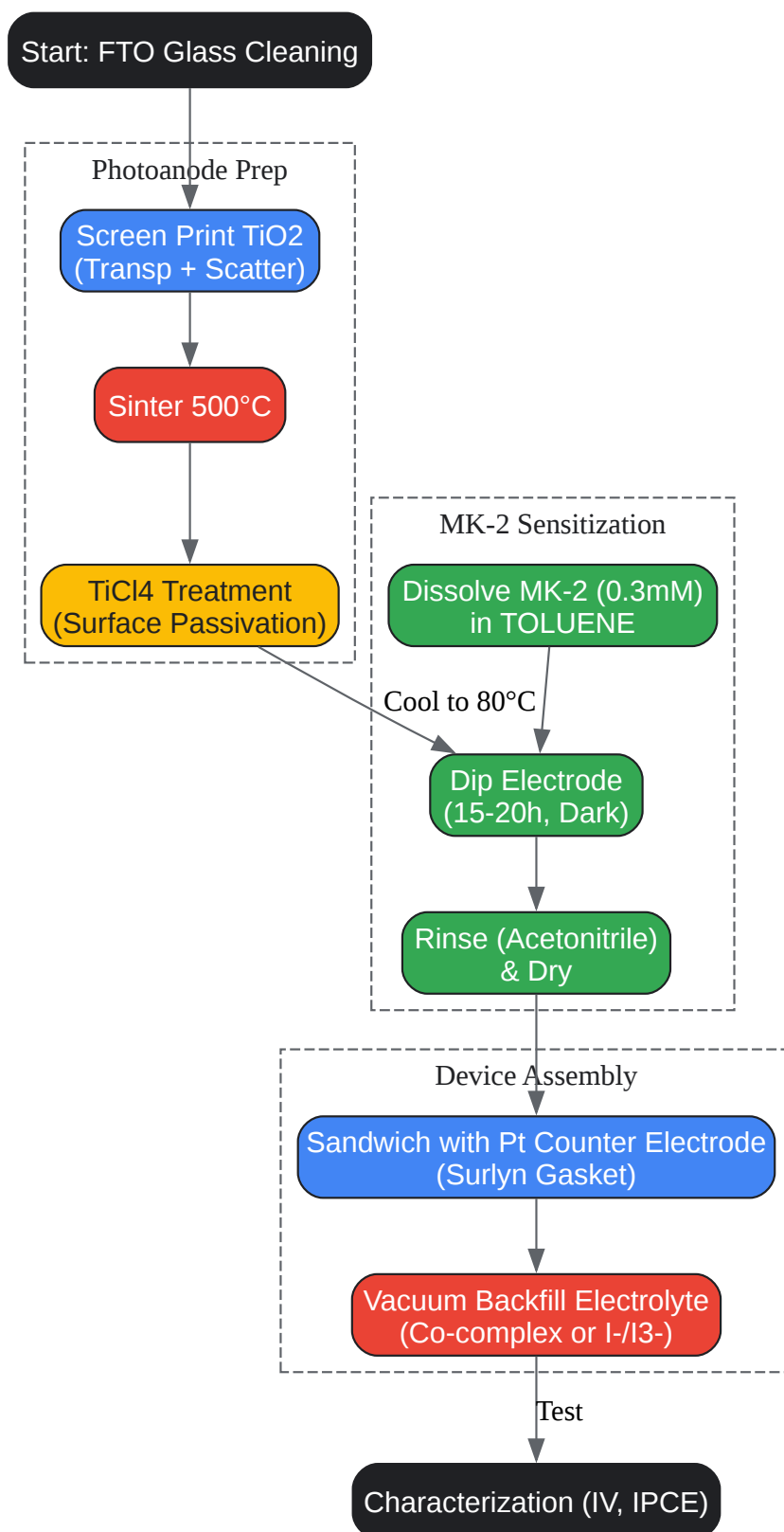
- Sintering: Sinter at 500°C for 30 mins (ramped).
- TiCl₄ Treatment: Treat with 40 mM TiCl₄ (70°C, 30 min) to improve necking and surface roughness. Re-sinter at 500°C for 30 min.
- Cooling: Allow the substrate to cool to 80°C.
- Sensitization (Dipping):
 - Immerse the warm electrode directly into the MK-2/Toluene solution.
 - Duration: Incubate for 15–20 hours at 25°C in the dark.
 - Note: Do not exceed 24 hours as this may lead to formation of disordered aggregates.
- Rinsing: Remove electrode and rinse immediately with Acetonitrile (or fresh Toluene) to remove physisorbed dye. Dry with nitrogen stream.

Protocol C: Assembly & Electrolyte Filling

Because MK-2 is hydrophobic, wetting the pores with highly polar electrolytes can be challenging.

- Sealing: Sandwich the photoanode and counter electrode (Pt) with a Surlyn gasket (25 µm). Heat press at 110°C.
- Electrolyte Injection:
 - Use the Vacuum Backfilling method.
 - Inject the Cobalt or Iodine-based electrolyte.
 - Critical: If using Cobalt electrolyte, ensure the environment is dry (humidity <10%) as Co-complexes are sensitive to moisture.
- Final Seal: Seal the injection holes with Surlyn and a glass cover slip.

Workflow Visualization



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Figure 2: Step-by-step fabrication protocol emphasizing the Toluene-based dye loading process.

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Low (Current)	Dye aggregation or poor loading.	1. Ensure solvent is Toluene (not Ethanol). 2. Add CDCA (0.3 mM) to dye bath. 3. Check TiO ₂ thickness (should be >8 μm).
Low (Voltage)	High recombination rate.	1. Increase TBP concentration in electrolyte (up to 1.0 M). 2. Switch to Cobalt electrolyte (MK-2 is optimized for this).
Dye Desorption	Wrong rinsing solvent.	Use Acetonitrile or Toluene for rinsing. Avoid alcohols or water.
Low Fill Factor (FF)	High series resistance.	1. Check Pt counter electrode activity. 2. Ensure good contact between FTO and TiO ₂ (TiCl ₄ treatment).

References

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Sources

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